

# Personal protective equipment for handling 2-Hydroxy-4-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzaldehyde

Cat. No.: B1293496

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## Essential Safety and Handling Guide for 2-Hydroxy-4-methylbenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxy-4-methylbenzaldehyde** (CAS No. 698-27-1). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxy-4-methylbenzaldehyde** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation. It is also harmful if swallowed.<sup>[1][2]</sup> Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses with side shields.	Protects against dust, splashes, and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.	Prevents direct contact that leads to skin irritation. Gloves must be inspected before use and disposed of properly after.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter (e.g., N95 dust mask for solids) should be used when dust is generated or if ventilation is inadequate.	Protects against inhalation of dust or aerosols, which may cause respiratory irritation.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Hydroxy-4-methylbenzaldehyde** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [1][3]
Molecular Weight	136.15 g/mol [1][3]
Appearance	Solid, colourless to light straw crystals.[1]
Odor	Strong, bitter-almond, phenolic odor.[1]
Melting Point	58-61 °C[4]
Boiling Point	219.5 - 223.0 °C at 760 mmHg[1][3]
Solubility	Insoluble in water; soluble in organic solvents and oils.[1][4]
Flash Point	88 °C[3]

## Operational Plan for Safe Handling

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders or creating solutions.[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

### Procedural Steps for Handling:

- Preparation: Before handling, ensure all required PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Transfer: Conduct weighing and transferring of the solid compound in a fume hood to minimize inhalation of dust. Avoid the formation of dust and aerosols.[2]
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.

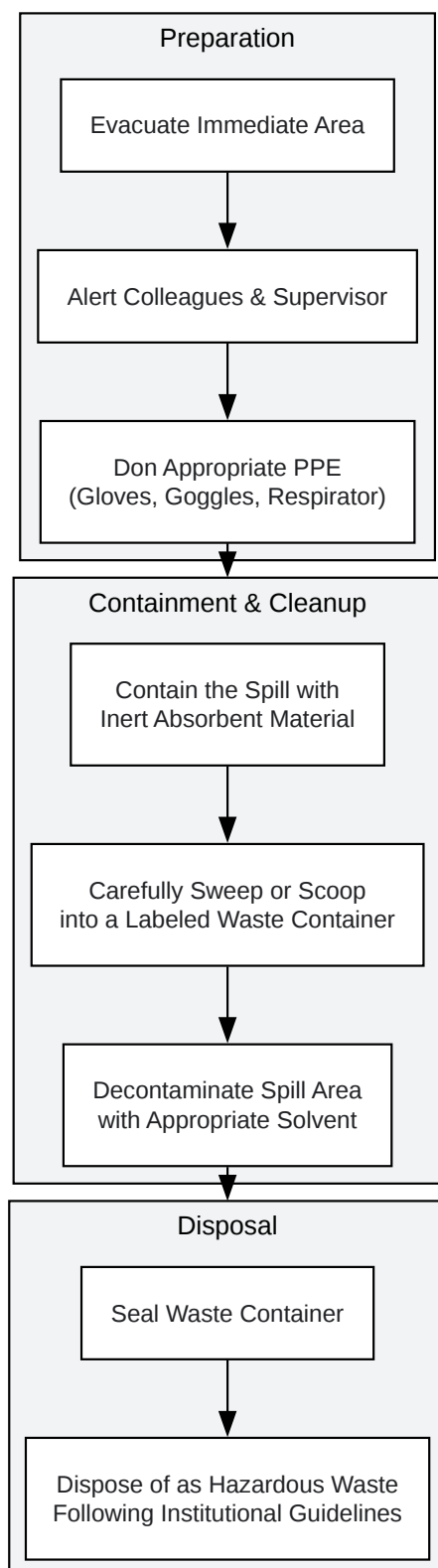
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water.<sup>[2]</sup> Decontaminate all work surfaces and equipment.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[2]</sup> The compound is air-sensitive and should be stored under an inert atmosphere.<sup>[3]</sup>

## Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Spill and Disposal Plan

### Chemical Spill Response Workflow



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Caption: Workflow for handling a chemical spill of **2-Hydroxy-4-methylbenzaldehyde**.

#### Disposal Plan:

- Dispose of **2-Hydroxy-4-methylbenzaldehyde** and any contaminated materials as hazardous waste.
- Waste must be placed in a suitable, closed, and labeled container.<sup>[2]</sup>
- Do not allow the product to enter drains or the environment.<sup>[2]</sup>
- All disposal activities must be in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)